

# GDC-0339 in DMSO: Application Notes and Protocols for Researchers

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## Compound of Interest

Compound Name: GDC-0339

Cat. No.: B607617

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For researchers, scientists, and drug development professionals, understanding the solubility and stability of small molecules like **GDC-0339** is critical for ensuring experimental reproducibility and the integrity of results. **GDC-0339**, a potent and orally bioavailable pan-Pim kinase inhibitor, has shown promise in the context of multiple myeloma treatment.<sup>[1][2][3][4][5][6]</sup> This document provides detailed application notes and protocols for the proper handling of **GDC-0339** in Dimethyl Sulfoxide (DMSO), a common solvent for such compounds.

## GDC-0339 Overview

**GDC-0339** is a small molecule inhibitor targeting all three isoforms of the Pim kinase family (Pim-1, Pim-2, and Pim-3).<sup>[1][2][3]</sup> These serine/threonine kinases are implicated in cell survival, proliferation, and differentiation, making them attractive targets for cancer therapy.

Property	Value
Molecular Weight	465.50 g/mol <sup>[1][2][3][7]</sup>
Molecular Formula	C <sub>20</sub> H <sub>22</sub> F <sub>3</sub> N <sub>7</sub> OS <sup>[1][2][3][7]</sup>
Primary Target	pan-Pim Kinase

## Solubility in DMSO

**GDC-0339** exhibits good solubility in DMSO. However, it is crucial to use high-quality, anhydrous (or newly opened) DMSO, as the solvent is hygroscopic and absorbed water can

significantly impact the solubility of the compound.[3]

Parameter	Value	Source
Solubility	≥ 52 mg/mL (equivalent to 111.71 mM)	[1][3][7]
Solubility	50 mg/mL (equivalent to 107.41 mM)	[2]
Recommendation	Sonication is recommended to aid dissolution.	[2]

## Stability and Storage of GDC-0339 in DMSO

Proper storage of **GDC-0339** stock solutions in DMSO is paramount to maintaining its chemical integrity and biological activity. Avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.[8] It is best practice to aliquot the stock solution into single-use volumes.

Storage Condition	Duration	Source
-80°C	Up to 2 years	[3]
-80°C	Up to 1 year	[2]
-80°C	Up to 6 months	[7][8]
-20°C	Up to 1 year	[3]
-20°C	Up to 1 month	[7][8]
0 - 4°C	Up to 1 month	[1]

Note: While some sources indicate stability for up to a year or more at -20°C or -80°C, it is generally advisable to use prepared solutions as soon as possible.[9] Long-term storage of any compound in DMSO can lead to degradation.[10]

## Experimental Protocols

## Preparation of a GDC-0339 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GDC-0339** in DMSO.

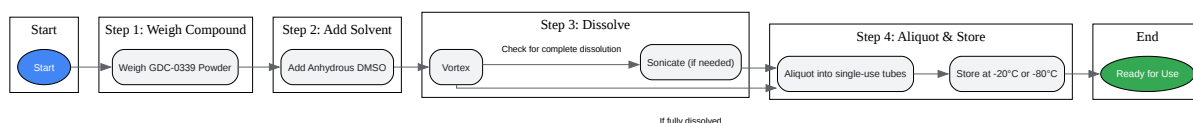
Materials:

- **GDC-0339** powder
- Anhydrous or newly opened DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional, but recommended)
- Calibrated pipettes

Procedure:

- Calculate the required mass of **GDC-0339**:
  - For 1 mL of a 10 mM stock solution, the required mass is:
    - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 465.50 \text{ mg/mmol} = 4.655 \text{ mg}$
- Weigh **GDC-0339**:
  - Carefully weigh out the calculated mass of **GDC-0339** powder and place it into a sterile microcentrifuge tube.
- Add DMSO:
  - Add the desired volume of DMSO to the tube containing the **GDC-0339** powder.
- Dissolve the compound:
  - Vortex the solution for 1-2 minutes to facilitate dissolution.

- If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.[2]
- Aliquot and Store:
  - Once fully dissolved, aliquot the stock solution into single-use, sterile microcentrifuge tubes.
  - Store the aliquots at -20°C or -80°C, protected from light.



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Caption: Workflow for **GDC-0339** Stock Solution Preparation.

## Dilution of **GDC-0339** Stock Solution for Cell-Based Assays

This protocol describes the dilution of a DMSO stock solution of **GDC-0339** for use in cell culture experiments. It is important to minimize the final concentration of DMSO in the cell culture medium, as it can be toxic to cells at higher concentrations (typically >0.5%).

Materials:

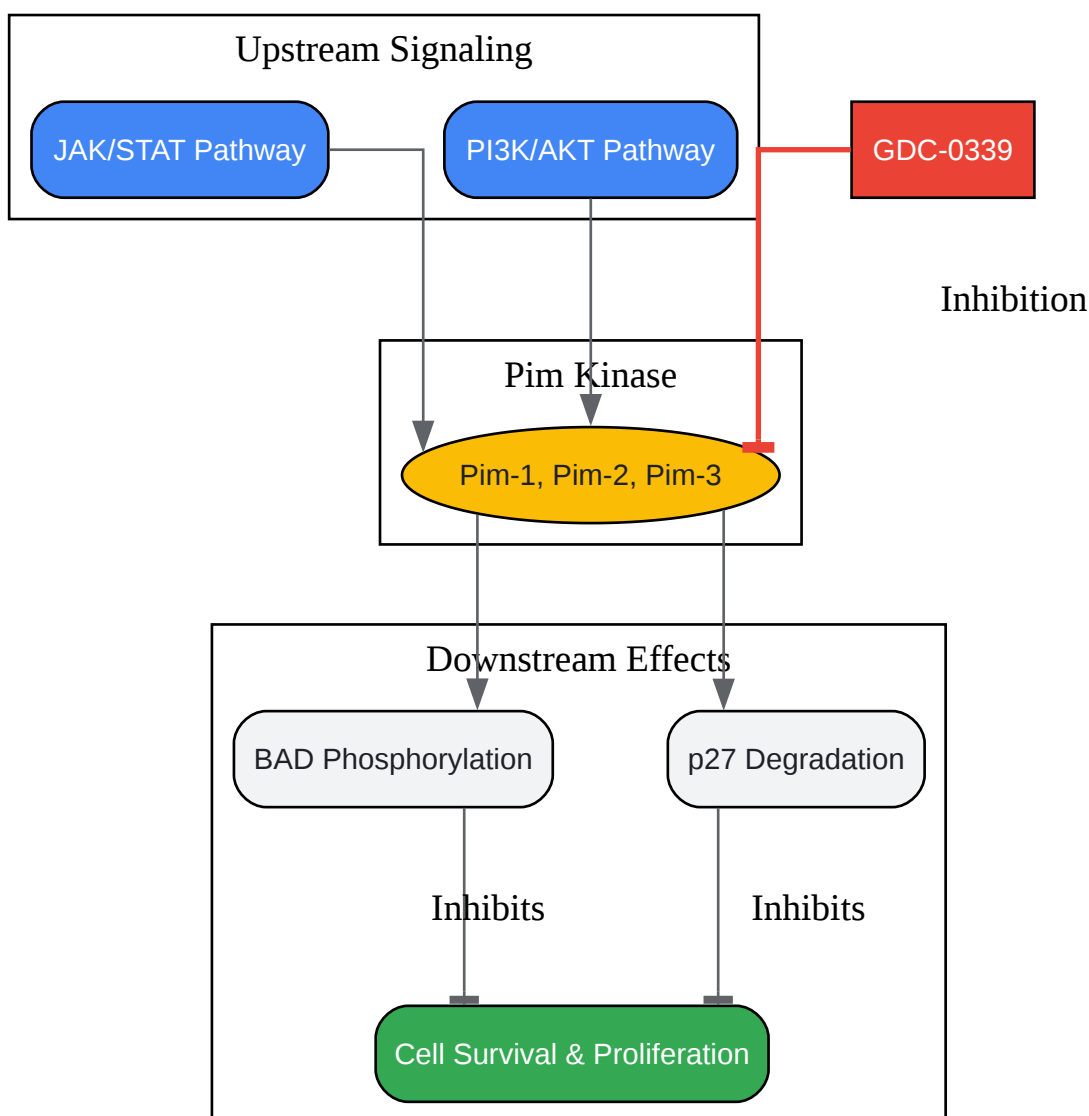
- **GDC-0339** stock solution in DMSO
- Sterile cell culture medium
- Sterile microcentrifuge tubes
- Calibrated pipettes

#### Procedure:

- Thaw the stock solution:
  - Thaw a single-use aliquot of the **GDC-0339** stock solution at room temperature.
- Prepare intermediate dilutions (if necessary):
  - Depending on the final desired concentration, it may be necessary to perform one or more serial dilutions in cell culture medium.
- Prepare the final working solution:
  - Add the appropriate volume of the **GDC-0339** stock or intermediate dilution to the final volume of cell culture medium.
  - For example, to prepare 1 mL of a 10  $\mu$ M working solution from a 10 mM stock solution, add 1  $\mu$ L of the stock solution to 999  $\mu$ L of cell culture medium.
- Mix and use immediately:
  - Gently mix the final working solution by pipetting up and down.
  - Use the freshly prepared working solution for your experiment.

## Signaling Pathway

**GDC-0339** inhibits the Pim kinases, which are downstream effectors of various signaling pathways, including the JAK/STAT and PI3K/AKT pathways. By inhibiting Pim kinases, **GDC-0339** can prevent the phosphorylation of downstream targets involved in cell survival and proliferation, such as BAD and p27.



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Caption: Simplified **GDC-0339** Mechanism of Action.

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